

Spectroscopic Characterization of (4-Bromonaphthalen-1-yl)hydrazine: A Technical Guide

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Compound of Interest

Compound Name: (4-Bromonaphthalen-1-yl)hydrazine
CAS No.: 35158-78-2
Cat. No.: B1275113

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This technical guide provides an in-depth analysis of the spectroscopic data for the compound **(4-Bromonaphthalen-1-yl)hydrazine**. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document has been prepared with the highest degree of scientific integrity, drawing upon established principles of spectroscopic interpretation and data from analogous compounds to elucidate the structural features of the target molecule.

Introduction

(4-Bromonaphthalen-1-yl)hydrazine is a substituted naphthalene derivative of significant interest in synthetic chemistry. Its bifunctional nature, possessing both a reactive hydrazine moiety and a brominated aromatic ring, makes it a valuable precursor for the synthesis of a variety of heterocyclic compounds, including indoles and pyrazoles, which are prevalent scaffolds in many biologically active molecules. Accurate spectroscopic characterization is paramount to confirm the identity and purity of this key intermediate. This guide will detail the

expected features in Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) for this compound.

Molecular Structure and Spectroscopic Overview

The structure of **(4-Bromonaphthalen-1-yl)hydrazine** is presented below. The spectroscopic analysis will focus on confirming the presence of the key functional groups: the substituted naphthalene ring system, the bromine substituent, and the hydrazine group.

Figure 1. Chemical structure of **(4-Bromonaphthalen-1-yl)hydrazine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. Due to the limited availability of direct experimental spectra for **(4-Bromonaphthalen-1-yl)hydrazine** in the public domain, the following analysis is based on established chemical shift principles and data from structurally related compounds.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic protons of the naphthalene ring and the protons of the hydrazine group.

Experimental Protocol:

A typical protocol for acquiring a ¹H NMR spectrum would involve dissolving approximately 5-10 mg of the sample in 0.6-0.7 mL of a deuterated solvent such as deuterated chloroform (CDCl₃) or dimethyl sulfoxide-d₆ (DMSO-d₆). The spectrum would be recorded on a 300 or 500 MHz spectrometer.

Predicted ¹H NMR Data:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.2	d	1H	H-5
~7.8	d	1H	H-8
~7.6	d	1H	H-2
~7.5	t	1H	H-7
~7.4	t	1H	H-6
~7.2	d	1H	H-3
~5.5	br s	1H	NH
~4.0	br s	2H	NH ₂

Note: Chemical shifts are predictions and may vary based on solvent and experimental conditions. The protons on the hydrazine group (NH and NH₂) are expected to be broad singlets and their chemical shifts are highly dependent on solvent, concentration, and temperature. They are also exchangeable with D₂O.

Interpretation:

The naphthalene ring protons are expected to appear in the aromatic region (δ 7.0-8.5 ppm). The protons H-5 and H-8 are deshielded due to the peri-interaction and the anisotropic effect of the adjacent aromatic ring. The bromine atom at the C-4 position will influence the chemical shift of the adjacent protons, H-3 and H-5. The hydrazine protons are expected to appear as broad singlets, which would disappear upon the addition of a drop of D₂O to the NMR tube, confirming their identity.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.

Experimental Protocol:

A ^{13}C NMR spectrum would typically be acquired on the same instrument as the ^1H NMR, using the same sample. A proton-decoupled sequence is standard to produce a spectrum with singlets for each unique carbon atom.

Predicted ^{13}C NMR Data:

Chemical Shift (δ , ppm)	Assignment
~145	C-1
~132	C-8a
~130	C-4a
~128	C-7
~127	C-5
~126	C-6
~125	C-8
~122	C-3
~118	C-4
~108	C-2

Note: These are predicted chemical shifts. The carbon attached to the bromine (C-4) is expected to have its chemical shift influenced by the heavy atom effect.

Interpretation:

The spectrum is predicted to show ten distinct signals for the ten carbon atoms of the naphthalene ring. The carbon atom attached to the hydrazine group (C-1) is expected to be significantly deshielded. The carbon atom bearing the bromine (C-4) will also have a characteristic chemical shift. The remaining aromatic carbons will appear in the typical range for a naphthalene system.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Experimental Protocol:

The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample can be prepared as a KBr pellet or analyzed as a thin film on a salt plate (e.g., NaCl or KBr).

Expected IR Absorption Bands:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3350-3250	Medium, Broad	N-H stretching (asymmetric and symmetric) of NH ₂
~3200	Medium, Broad	N-H stretching of secondary amine (NH)
3100-3000	Medium	Aromatic C-H stretching
~1620	Medium	N-H bending (scissoring) of NH ₂
1600-1450	Strong to Medium	Aromatic C=C stretching
~1250	Strong	C-N stretching
~820	Strong	Aromatic C-H out-of-plane bending
~750	Strong	C-Br stretching

Interpretation:

The IR spectrum should clearly indicate the presence of the hydrazine group through the characteristic N-H stretching and bending vibrations. The aromatic C-H and C=C stretching bands will confirm the presence of the naphthalene ring. A strong absorption in the lower frequency region is expected for the C-Br bond.

Mass Spectrometry (MS)

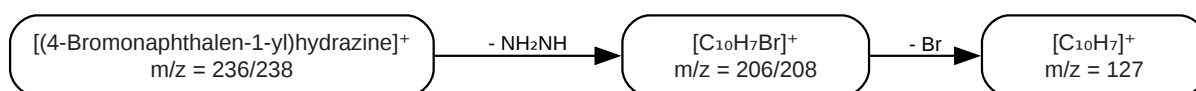
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Experimental Protocol:

A mass spectrum can be obtained using various ionization techniques, such as Electron Ionization (EI) or Electrospray Ionization (ESI). For EI, the sample is introduced into the mass spectrometer where it is bombarded with high-energy electrons.

Expected Mass Spectrum Data:

- **Molecular Ion (M^+):** The molecular ion peak is expected to show a characteristic isotopic pattern for a compound containing one bromine atom. There will be two peaks of approximately equal intensity at $m/z = 236$ (for ^{79}Br) and $m/z = 238$ (for ^{81}Br).
- **Major Fragmentation Pathways:** The fragmentation of the molecular ion can provide further structural information.



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Figure 2. Predicted major fragmentation pathway for **(4-Bromonaphthalen-1-yl)hydrazine** in EI-MS.

Interpretation:

The most crucial piece of information from the mass spectrum is the molecular ion peak, which confirms the molecular formula of the compound. The isotopic pattern of the molecular ion is a definitive indicator of the presence of a bromine atom. The fragmentation pattern can further support the proposed structure, with the loss of the hydrazine moiety being a likely initial fragmentation step.

Conclusion

The combined application of NMR, IR, and MS provides a comprehensive spectroscopic profile for **(4-Bromonaphthalen-1-yl)hydrazine**. While direct experimental data is not readily available in public repositories, the analysis of predicted data and comparison with structurally similar compounds allows for a confident characterization of this important synthetic intermediate. Researchers working with this compound should perform these spectroscopic analyses to verify its identity and purity before use in subsequent reactions.

References

While specific experimental data for **(4-Bromonaphthalen-1-yl)hydrazine** is not cited due to its limited public availability, the principles and general data ranges presented in this guide are based on well-established spectroscopic knowledge found in the following authoritative sources:

- Spectrometric Identification of Organic Compounds by Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (John Wiley & Sons).
- Introduction to Spectroscopy by Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (Cengage Learning).
- NIST Chemistry WebBook: National Institute of Standards and Technology. [\[Link\]](#)
- Spectral Database for Organic Compounds (SDBS): National Institute of Advanced Industrial Science and Technology (AIST), Japan. [\[Link\]](#)
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